

Application Notes and Protocols for Generating RNF114 Knockout Cell Lines

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Compound of Interest

Compound Name: RNF114 ligand 1

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These application notes provide a comprehensive guide for generating and validating RNF114 knockout cell lines using CRISPR-Cas9 technology. The protocols detailed below are intended for research purposes and should be performed in a suitably equipped laboratory by trained personnel.

Introduction

RNF114 (Ring Finger Protein 114) is an E3 ubiquitin ligase that plays a crucial role in various cellular processes, including the DNA damage response (DDR), innate immunity, and cell cycle regulation.^{[1][2][3]} Its involvement in key signaling pathways, such as NF- κ B and RIG-I/MDA5, has made it a person of interest in several diseases, including psoriasis and cancer.^{[2][3]} The generation of RNF114 knockout cell lines is a critical step in elucidating its specific functions and for the development of novel therapeutic strategies.

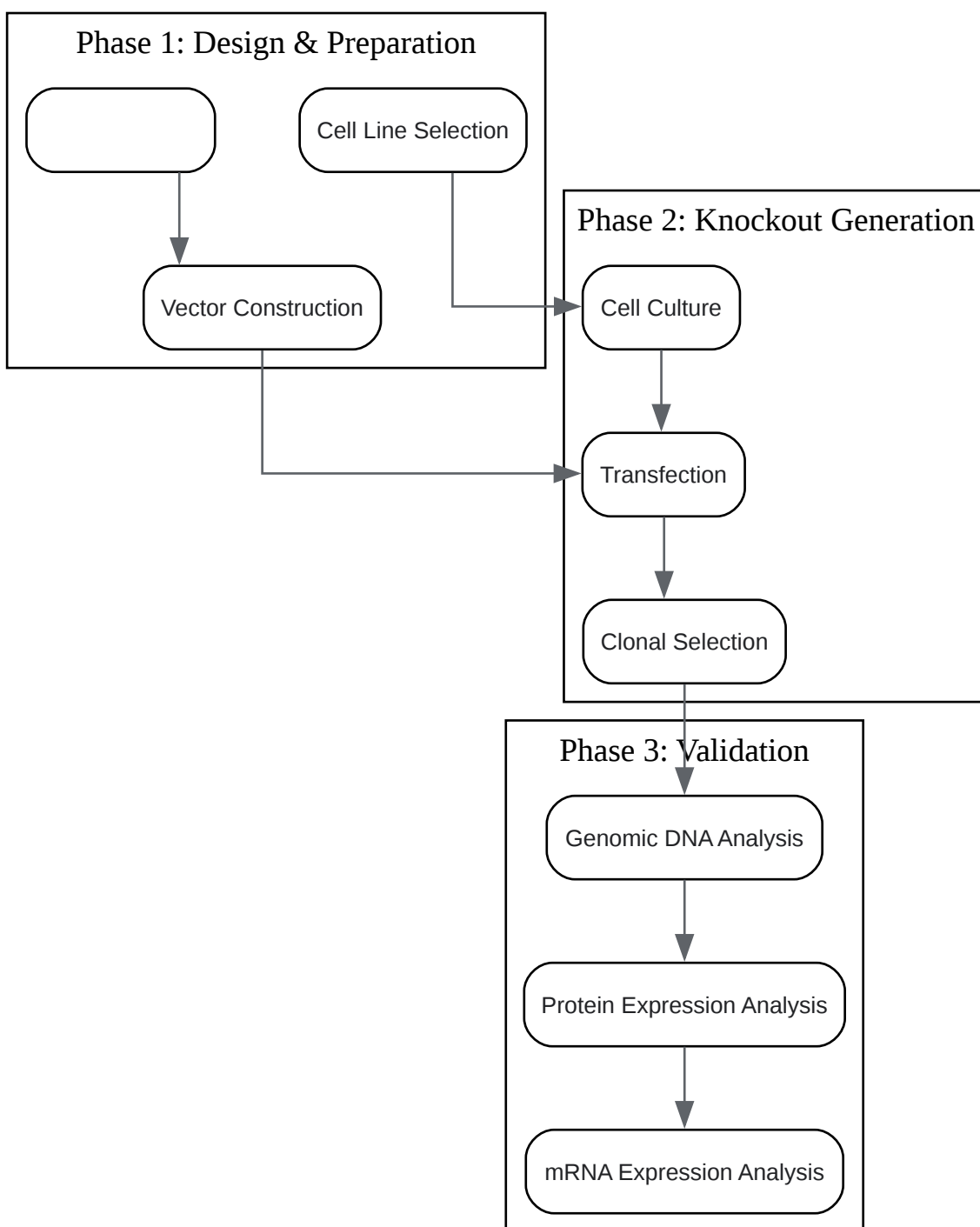
Principle of RNF114 Knockout using CRISPR-Cas9

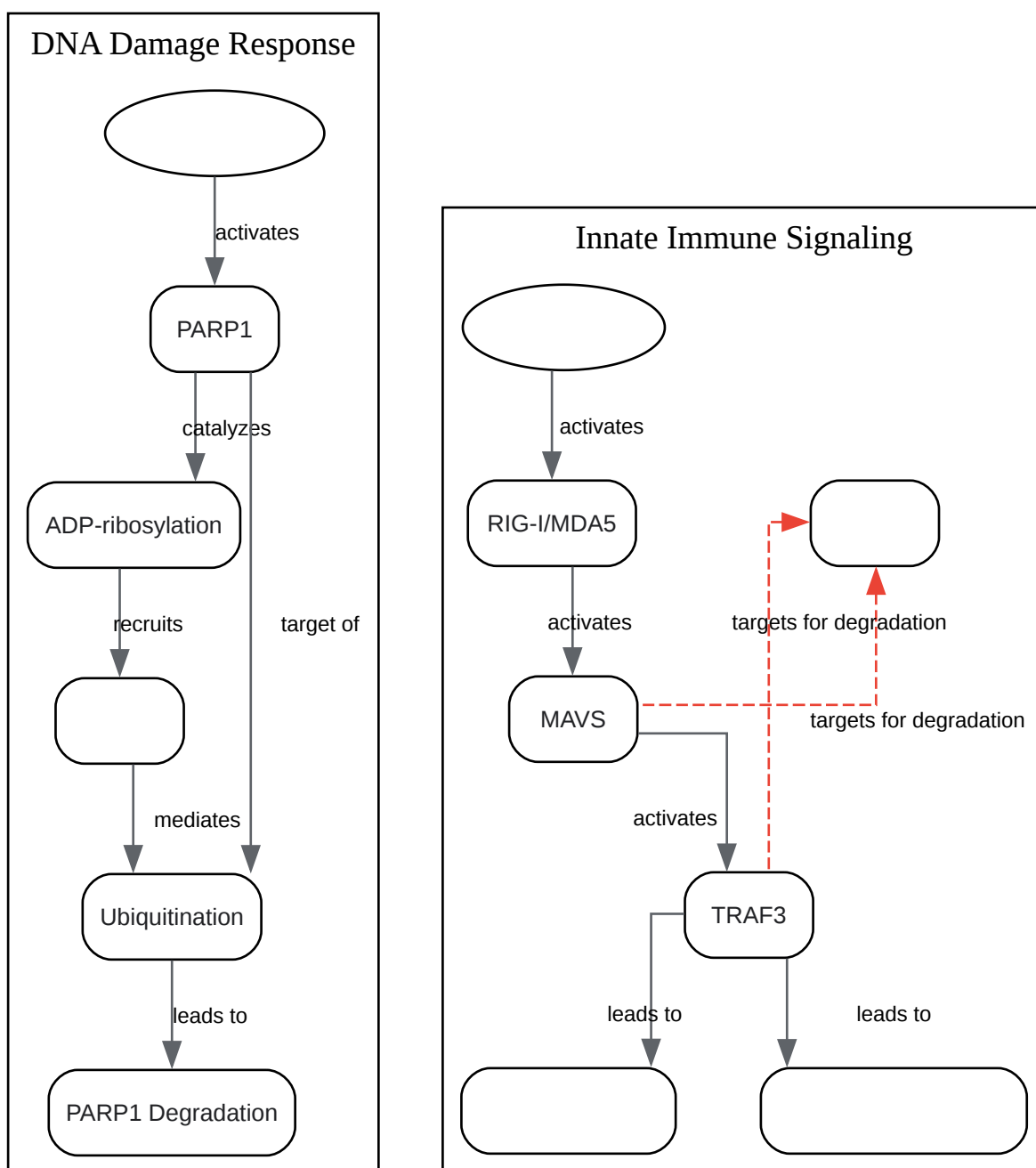
The CRISPR-Cas9 system is a powerful and precise genome-editing tool. It utilizes a guide RNA (sgRNA) to direct the Cas9 nuclease to a specific genomic locus, in this case, the RNF114 gene. The Cas9 enzyme introduces a double-strand break (DSB) in the DNA. The cell's natural DNA repair machinery, primarily through the error-prone non-homologous end joining (NHEJ) pathway, often introduces small insertions or deletions (indels) at the DSB site.

These indels can cause a frameshift mutation, leading to a premature stop codon and subsequent knockout of RNF114 protein expression.

Experimental Workflow

The overall workflow for generating RNF114 knockout cell lines is depicted below.





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References

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- 3. genecards.org [genecards.org]
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